

Unveiling 6-Epidemethylesquirolin D: A Technical Guide to Its Natural Source and Isolation

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Compound of Interest

Compound Name: 6-Epidemethylesquirolin D

Cat. No.: B1180586

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This technical guide provides a comprehensive overview of the natural sourcing and isolation of **6-Epidemethylesquirolin D**, a diterpenoid compound of interest to researchers in natural product chemistry and drug development. This document details the primary botanical source, outlines the experimental protocols for its extraction and purification, and presents its key physicochemical and spectroscopic data.

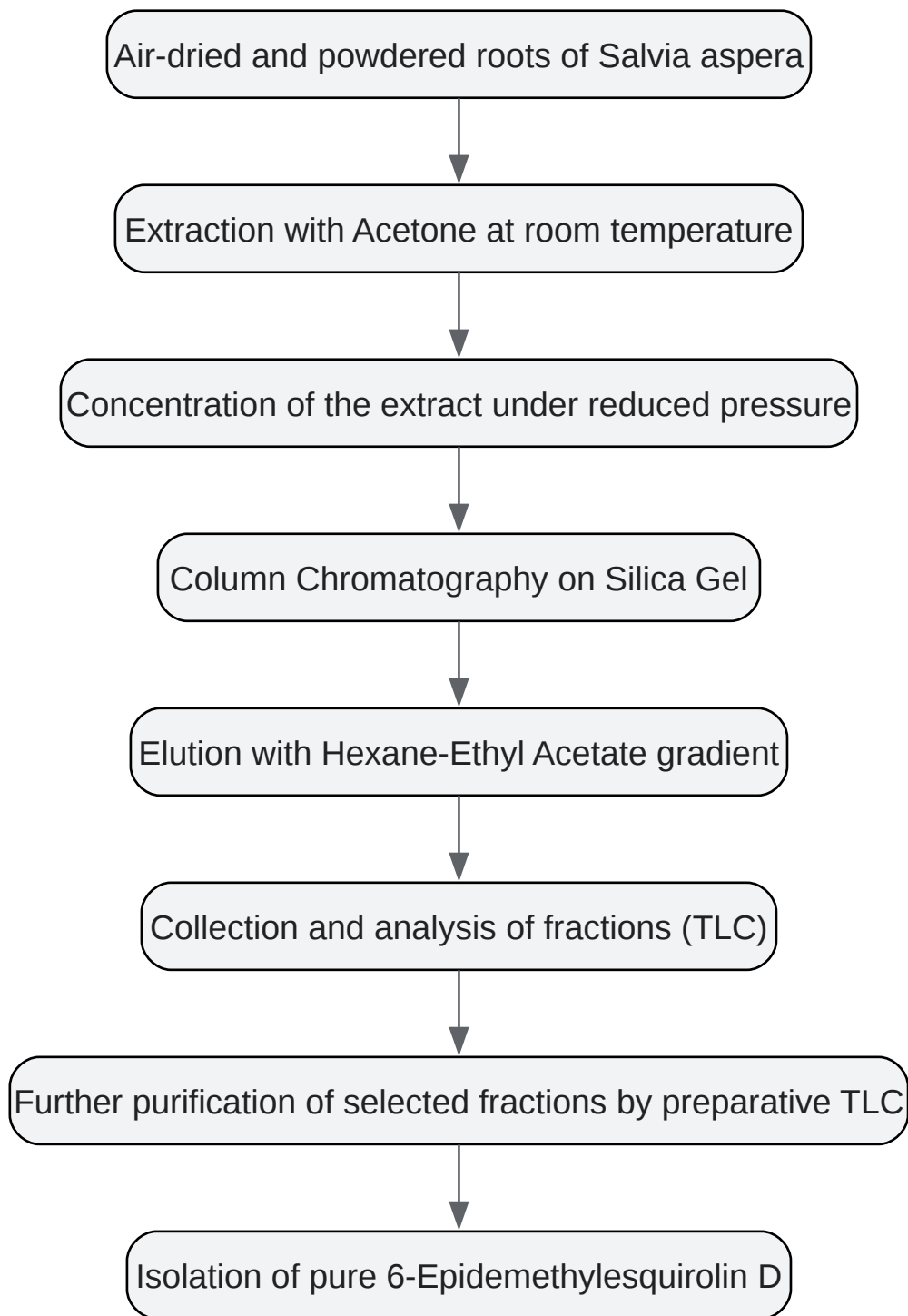
Natural Source

6-Epidemethylesquirolin D is a natural product primarily isolated from the roots of *Salvia aspera*, a plant belonging to the Lamiaceae family. While this is the most definitively documented source, the compound has also been reported in *Coleus forskohlii* and *Pueraria montana*. The foundational research identifying and characterizing **6-Epidemethylesquirolin D** was published in *Phytochemistry* in 1995.

Isolation and Purification

The isolation of **6-Epidemethylesquirolin D** from the roots of *Salvia aspera* involves a multi-step process of extraction and chromatographic separation. The general workflow is outlined below.

Experimental Workflow:



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Caption: Isolation workflow for **6-Epidemethylesquirolin D**.

Detailed Experimental Protocol:

- **Plant Material Preparation:** The roots of *Salvia aspera* are collected, air-dried, and ground into a fine powder to maximize the surface area for extraction.
- **Extraction:** The powdered root material is extracted with acetone at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction of the plant metabolites.
- **Concentration:** The resulting acetone extracts are combined and the solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract.
- **Primary Chromatographic Separation:** The crude extract is subjected to column chromatography on silica gel.
- **Gradient Elution:** The column is eluted with a solvent gradient of increasing polarity, typically starting with hexane and gradually increasing the proportion of ethyl acetate.
- **Fraction Collection and Analysis:** Fractions are collected sequentially and analyzed by thin-layer chromatography (TLC) to identify those containing the target compound.
- **Final Purification:** Fractions enriched with **6-Epidemethylesquirolin D** are combined and subjected to further purification, often using preparative TLC with a suitable solvent system, to yield the pure compound.

Physicochemical and Spectroscopic Data

The structure and identity of **6-Epidemethylesquirolin D** have been established through various spectroscopic techniques.

Table 1: Physicochemical Properties of **6-Epidemethylesquirolin D**

Property	Value
Molecular Formula	C ₂₀ H ₂₆ O ₅
CAS Number	165074-00-0
Appearance	Amorphous solid
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Table 2: Spectroscopic Data for **6-Epidemethylesquirolin D**

Spectroscopic Technique	Key Data Points
¹ H NMR (CDCl ₃)	Data not available in the searched resources.
¹³ C NMR (CDCl ₃)	Data not available in the searched resources.
Mass Spectrometry	Data not available in the searched resources.
Infrared (IR)	Data not available in the searched resources.
UV-Vis	Data not available in the searched resources.

Note: While the original isolation was reported in 1995, detailed public access to the full spectroscopic data remains limited.

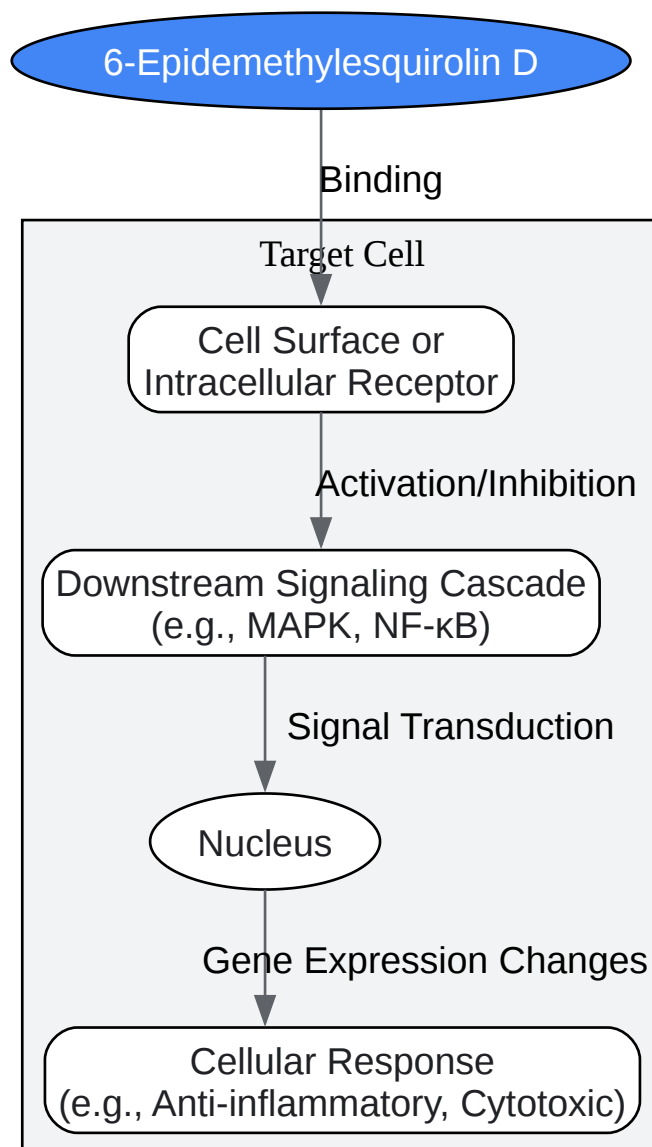
Biological Activity and Signaling Pathways

Diterpenoids isolated from *Salvia* species are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and cytotoxic effects. However, specific studies detailing the biological activities and associated signaling pathways of **6-Epidemethylesquirolin D** are not extensively available in the public domain. Further research is required to elucidate its pharmacological potential.

Hypothetical Signaling Pathway Involvement:

Based on the known activities of related diterpenoids, **6-Epidemethylesquirolin D** could potentially interact with various cellular signaling pathways. A generalized representation of

potential interactions is depicted below.



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Caption: Potential interaction of **6-Epidemethylesquirolin D** with cellular signaling pathways.

This guide serves as a foundational resource for researchers and professionals in drug development. The detailed isolation protocol provides a practical starting point for obtaining **6-Epidemethylesquirolin D** for further investigation into its chemical properties and biological activities.

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